

# amyl nitrite chemical properties and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Amyl Nitrite

Cat. No.: B1666033

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An In-Depth Technical Guide to the Chemical Properties and Structure of **Amyl Nitrite**

## Introduction

**Amyl nitrite**, a compound with the chemical formula  $C_5H_{11}NO_2$ , is a nitrite ester of significant interest in both clinical and research settings. First documented in 1844 and introduced into medical use in 1867, it belongs to the class of organic nitrites, a group of potent vasodilators.[\[1\]](#) [\[2\]](#) While the term "**amyl nitrite**" is often used generically, it encompasses several structural isomers, with **isoamyl nitrite** being the most common form.[\[1\]](#)[\[3\]](#)[\[4\]](#) Its primary pharmacological action stems from its ability to release nitric oxide (NO), a critical signaling molecule in vasodilation.[\[5\]](#)[\[6\]](#) This guide provides a comprehensive technical overview of **amyl nitrite**, detailing its chemical structure, physicochemical properties, synthesis, reactivity, mechanism of action, and analytical methodologies, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Isomerism

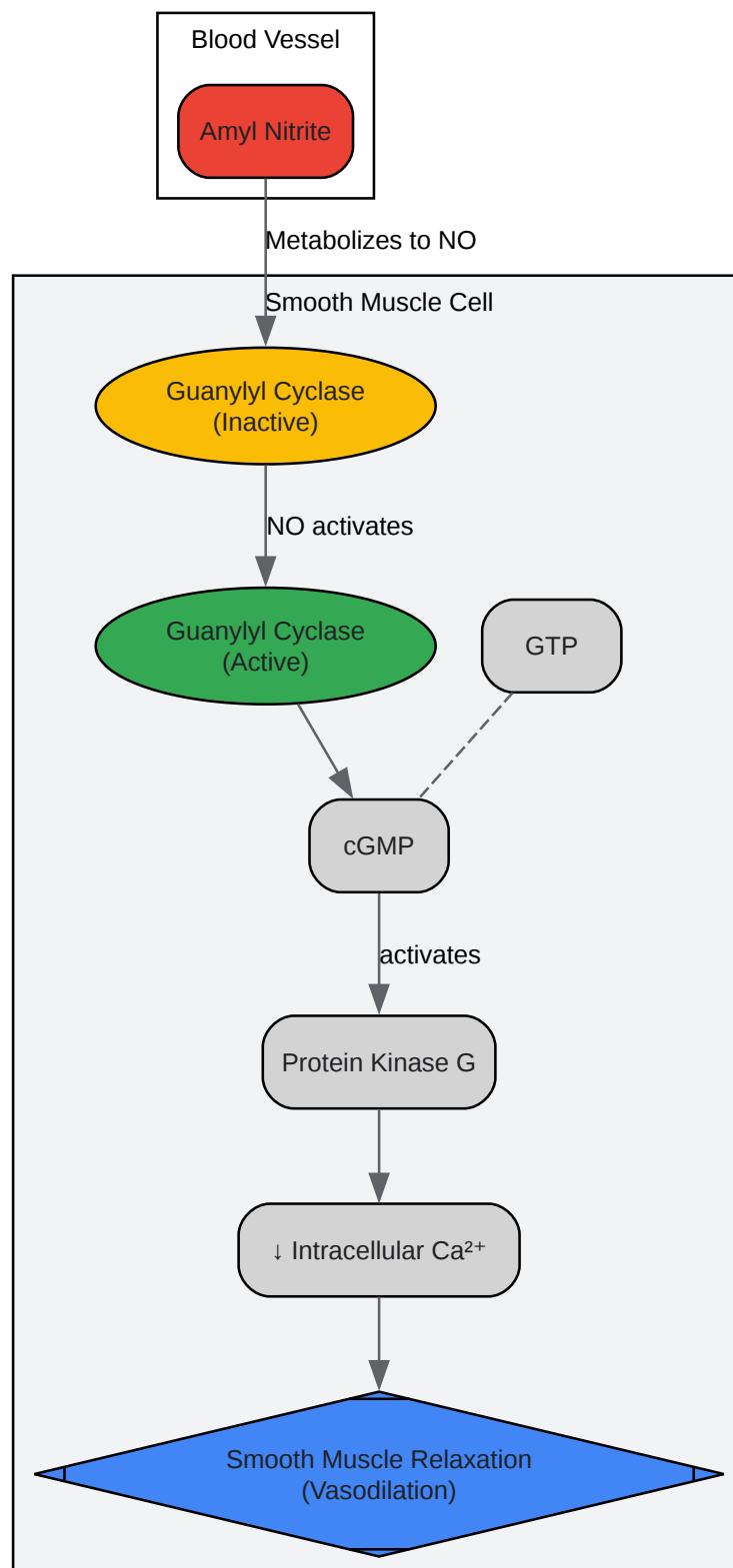
The fundamental structure of **amyl nitrite** consists of a five-carbon alkyl group (amyl group) attached to a nitrite functional group (-ONO).[\[1\]](#)[\[2\]](#) The chemical and biological activities are predominantly dictated by the nitrite moiety, while the alkyl group remains largely unreactive.[\[1\]](#) [\[2\]](#)

### 1.1. Isomerism

The term "**amyl nitrite**" can refer to several isomers. The most prevalent form in medicinal and commercial preparations is **isoamyl nitrite**, also known by its IUPAC name, (3-methylbutyl)

nitrite.[\[1\]](#)[\[3\]](#) Another common isomer is **n-amyl nitrite** (or **normal-amyl nitrite**), which features a linear five-carbon chain.[\[1\]](#)[\[3\]](#)[\[4\]](#) It is crucial to distinguish **amyl nitrite** from amyl nitrate ( $C_5H_{11}NO_3$ ), as the latter has distinctly different chemical properties and is not a vasodilator.[\[1\]](#)[\[3\]](#)[\[7\]](#)



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- To cite this document: BenchChem. [amyl nitrite chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666033#amyl-nitrite-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1666033#amyl-nitrite-chemical-properties-and-structure)

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